

# A Comparative Guide to the Standardization and Quality Control of Dregeoside Da1

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## Compound of Interest

Compound Name: Dregeoside Da1

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This guide provides a comprehensive overview of the standardization and quality control of **Dregeoside Da1**, a C21 steroidal glycoside with potential therapeutic applications, isolated from *Dregea volubilis* (syn. *Wattakaka volubilis*). Due to the limited availability of specific validated analytical methods for **Dregeoside Da1**, this document establishes a robust quality control framework by drawing comparisons with well-characterized, structurally related C21 steroidal glycosides from the Apocynaceae family, namely Tenacissoside H and Caudatin. The experimental data and protocols presented herein are based on established and validated methods for these alternative compounds, providing a reliable blueprint for the development of a specific quality control monograph for **Dregeoside Da1**.

## Compound Identification and Physicochemical Properties

**Dregeoside Da1** is a polyhydroxypregnane glycoside. Its definitive identification relies on a combination of spectroscopic techniques.

Table 1: Physicochemical and Spectroscopic Data for **Dregeoside Da1** Identification

Parameter	Data for Dregeoside Da1	Method of Analysis
Molecular Formula	C <sub>42</sub> H <sub>70</sub> O <sub>15</sub>	High-Resolution Mass Spectrometry (HRMS)
Molecular Weight	815.00 g/mol	Mass Spectrometry (MS)
<sup>1</sup> H-NMR	Key signals include characteristic sugar anomeric protons and steroidal methyl protons.	<sup>1</sup> H Nuclear Magnetic Resonance Spectroscopy
<sup>13</sup> C-NMR	Characteristic signals for the steroidal backbone and sugar moieties.	<sup>13</sup> C Nuclear Magnetic Resonance Spectroscopy
Identification	Comparison of <sup>1</sup> H and <sup>13</sup> C-NMR spectral data with published literature is essential for unambiguous identification.	Spectroscopic Analysis

## Proposed Analytical Methods for Quantification

High-Performance Liquid Chromatography (HPLC) coupled with Diode Array Detection (DAD) or, for higher sensitivity and specificity, Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS) are the recommended techniques for the quantification of **Dregeoside Da1**. The following sections detail validated methods for analogous compounds that can be adapted for **Dregeoside Da1**.

## Comparative Analytical Methods: Dregeoside Da1, Tenacissoside H, and Caudatin

The standardization of **Dregeoside Da1** can be benchmarked against established methods for other C21 steroidal glycosides. Tenacissoside H, from *Marsdenia tenacissima*, and Caudatin, from *Cynanchum auriculatum*, are excellent comparative compounds due to their structural similarity and the availability of validated analytical methods.

Table 2: Comparison of UPLC-MS/MS and HPLC-DAD Methods for C21 Steroidal Glycosides

Parameter	Proposed Method for Dregeoside Da1 (Adaptable)	Validated Method for Tenacissoside H[1][2]	Validated Method for Caudatin[3]
Analytical Technique	UPLC-MS/MS	UPLC-MS/MS	HPLC-DAD
Column	UPLC HSS T3 (50 mm × 2.1 mm, 1.8 µm) or equivalent	UPLC HSS T3 (50 mm × 2.1 mm, 1.8 µm)	ODS C18 (250 mm x 10 mm)
Mobile Phase	Acetonitrile and Water (containing 0.1% Formic Acid)	Acetonitrile and Water (containing 0.1% Formic Acid)	Acetonitrile and Water
Elution Mode	Gradient	Gradient	Gradient
Flow Rate	0.4 mL/min	0.4 mL/min	2 mL/min
Detection	ESI+, Multiple Reaction Monitoring (MRM)	ESI+, MRM	UV at 220 nm
Linearity Range	To be determined	5 - 2000 ng/mL	Not specified
LLOQ	To be determined	5 ng/mL	Not specified
Precision (RSD%)	To be determined	< 15%	Not specified
Accuracy (%)	To be determined	85 - 115%	Not specified
Recovery (%)	To be determined	> 80%	Not specified

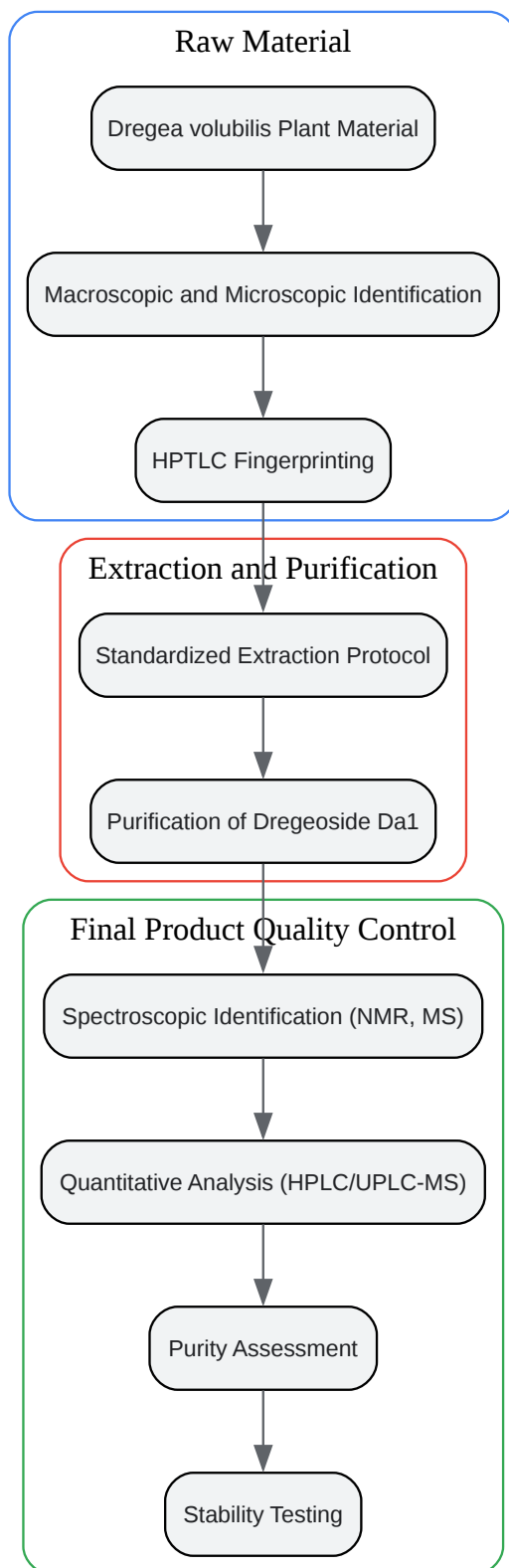
## Experimental Protocols

The following are detailed experimental protocols for the extraction and analysis of Tenacissoside H and Caudatin, which can be adapted for the development and validation of a method for **Dregeoside Da1**.

## Sample Preparation: Extraction of C21 Steroidal Glycosides

A generalized solid-phase extraction (SPE) method is effective for isolating C21 steroidal glycosides from plant material.

Experimental Workflow for Extraction



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## References

- 1. Determination of Tenacissoside G, Tenacissoside H, and Tenacissoside I in Rat Plasma by UPLC-MS/MS and Their Pharmacokinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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